

An In-Depth Technical Guide to the Crovatin Diterpenoid Family Classification

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Compound of Interest

Compound Name: *Crovatin*

Cat. No.: *B15597147*

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Abstract

The **crovatin** diterpenoid family, a subset of the larger neo-clerodane class of natural products, represents a promising area of research for novel therapeutic agents. These compounds, primarily isolated from plants of the *Croton* genus, have demonstrated a range of biological activities, including anti-inflammatory and cytotoxic effects. This technical guide provides a comprehensive overview of the classification of **crovatin** and its related diterpenoids, detailed experimental protocols for their isolation and characterization, and an exploration of their mechanism of action through the modulation of key signaling pathways. Quantitative data for representative neo-clerodane diterpenoids are presented in tabular format to facilitate comparative analysis.

Introduction to Crovatin and the Neo-Clerodane Diterpenoids

Crovatin is a furanoid neo-clerodane diterpenoid that was first isolated from the stem bark of *Croton levatii*.^[1] Its structure was established through NMR and X-ray crystallography as

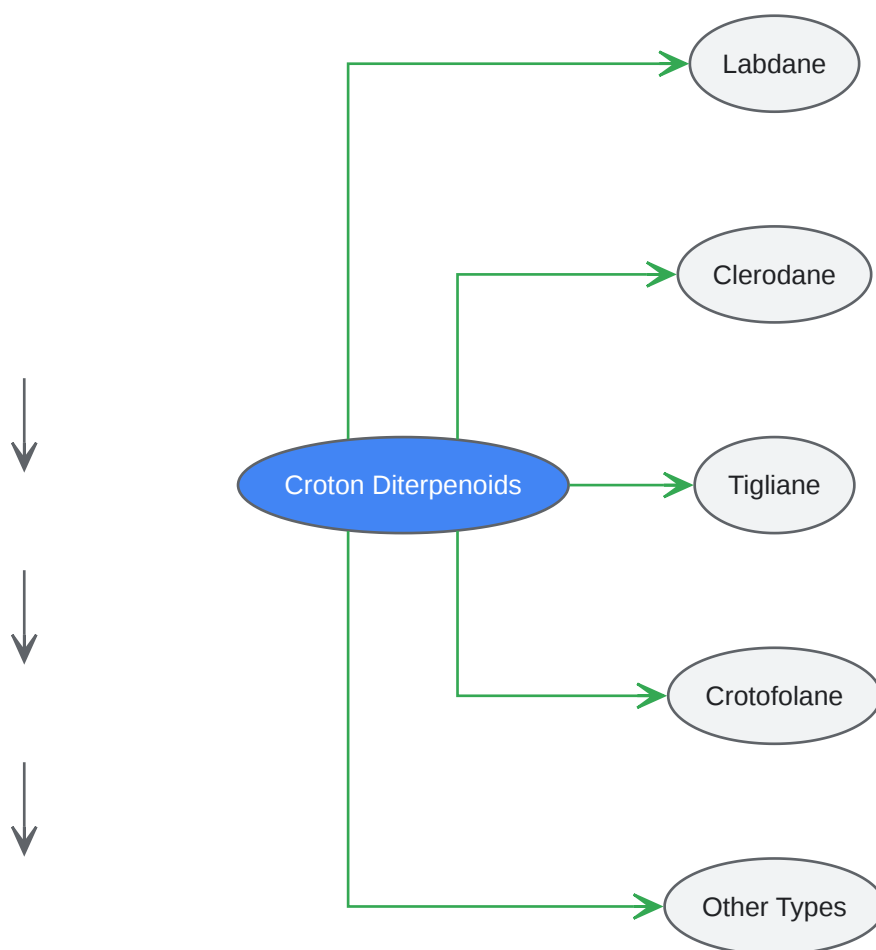
methyle-ent-(8R,10-beta)-3,19S:15,16:12S,20R:19,20-tetraepoxy-cleroda-13(16),14-dien-18-oate.[1] Diterpenoids from the Croton genus are known for their significant medicinal properties and diverse biological activities.[2] The neo-clerodane skeleton is a common structural motif in this family, and these compounds have shown notable anti-inflammatory and anti-tumor properties.[2]

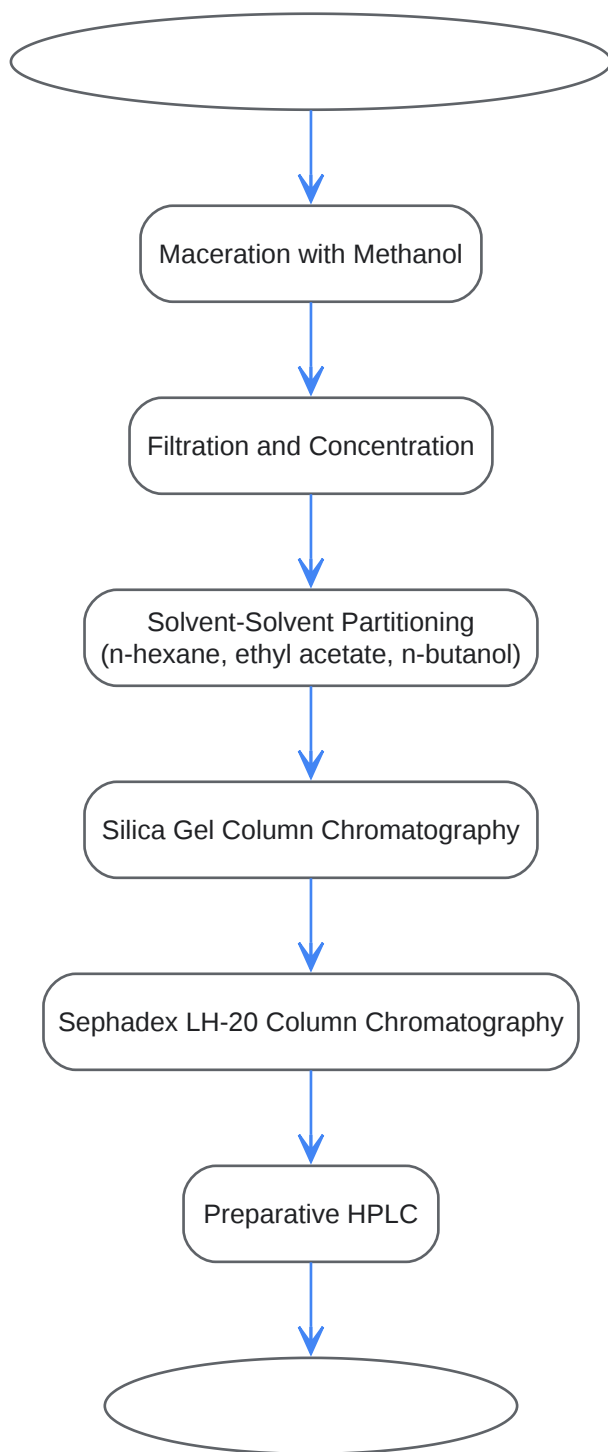
Classification of the Crovatin Diterpenoid Family

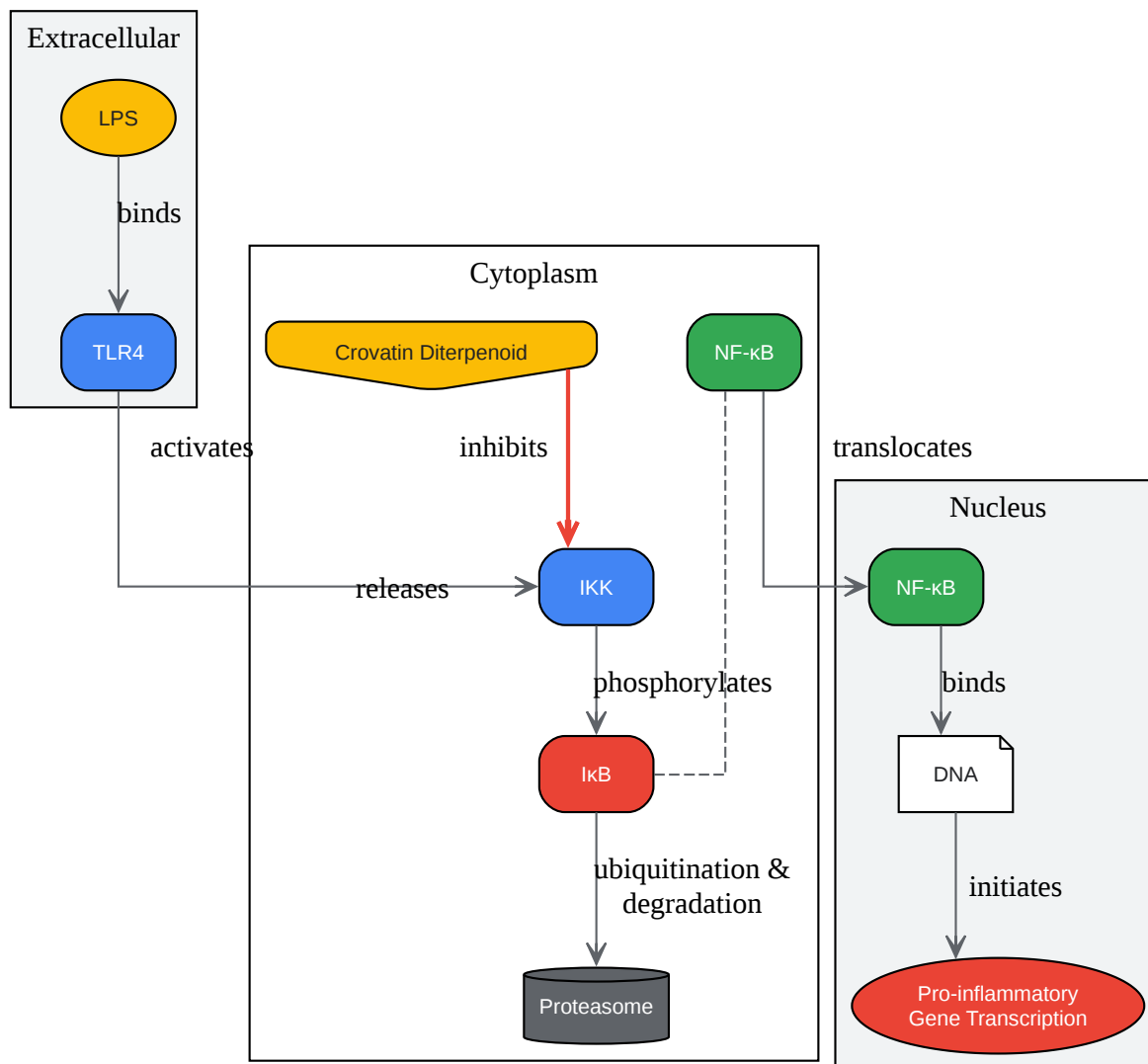
The classification of the **crovatin** family is nested within the broader classification of clerodane and neo-clerodane diterpenoids.

Hierarchical Classification

The structural classification of **crovatin** and its relatives can be visualized as a hierarchical system.







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References

- [1. Crovatin, a furanoid diterpene from Croton levatii \[agris.fao.org\]](#)
- [2. clariant.com \[clariant.com\]](#)
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